

# Iretol (CAS 487-71-8): A Technical Guide for Researchers

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## Compound of Interest

Compound Name: Iretol

Cat. No.: B1598523

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## Abstract

**Iretol**, with the CAS number 487-71-8, is a naturally occurring phenolic compound identified as 2-methoxy-1,3,5-benzenetriol and also known as 2-methoxyphloroglucinol.[1] It is a degradation product of a glucoside found in Iris Jorentina and serves as an intermediate in the synthesis of various natural isoflavones.[2] While specific quantitative biological data for **Iretol** is limited in publicly available literature, its structural similarity to other phloroglucinol derivatives suggests potential antioxidant and anti-inflammatory properties. This technical guide provides a comprehensive overview of the available information on **Iretol**, including its chemical and physical properties. Due to the absence of specific experimental data for **Iretol**, this guide also presents data on structurally related compounds to infer its potential biological activities and mechanisms of action, focusing on the NF-κB and MAPK signaling pathways. Furthermore, generalized experimental protocols for the synthesis, purification, and biological evaluation of similar phenolic compounds are provided to guide future research.

## Chemical and Physical Properties

**Iretol** is a substituted benzenetriol with a methoxy group. Its chemical structure and basic properties are summarized below.

Property	Value	Reference(s)
CAS Number	487-71-8	[3]
Molecular Formula	C <sub>7</sub> H <sub>8</sub> O <sub>4</sub>	[3]
Molecular Weight	156.14 g/mol	[3]
IUPAC Name	2-methoxybenzene-1,3,5-triol	
Synonyms	2-methoxyphloroglucinol, Iretol	[1]
Appearance	Solid (predicted)	
Boiling Point	323.1 °C at 760 mmHg	[1]
Flash Point	149.2 °C	[1]
Density	1.436 g/cm <sup>3</sup>	[1]
Solubility	Soluble in DMSO	

## Potential Biological Activities and Quantitative Data (from Structurally Related Compounds)

Direct quantitative data on the biological activity of **Iretol** (CAS 487-71-8) is not readily available in the reviewed literature. However, based on the activities of structurally similar phloroglucinol derivatives, **Iretol** is anticipated to possess anti-inflammatory and antioxidant properties. The following table summarizes the inhibitory activities of some phloroglucinol-based compounds against key inflammatory mediators.

Compound	Target	Assay	IC <sub>50</sub> (μM)	Reference(s)
Diacylphloroglucinol derivative	iNOS	iNOS inhibition assay	19.0	<a href="#">[4]</a> <a href="#">[5]</a>
Diacylphloroglucinol derivative	NF-κB	NF-κB inhibition assay	34.0	<a href="#">[4]</a> <a href="#">[5]</a>
Alkylated acylphloroglucinol derivative	iNOS	iNOS inhibition assay	19.5	<a href="#">[4]</a> <a href="#">[5]</a>
Alkylated acylphloroglucinol derivative	NF-κB	NF-κB inhibition assay	37.5	<a href="#">[4]</a> <a href="#">[5]</a>

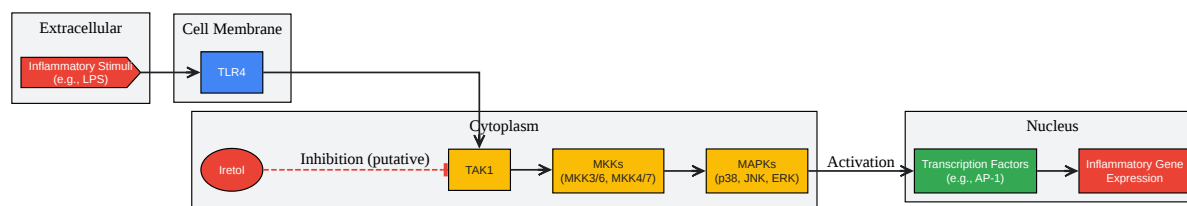
These data suggest that compounds with a phloroglucinol core structure can effectively inhibit key inflammatory pathways. It is plausible that **Iretol**, as a methoxy derivative of phloroglucinol, may exhibit similar activities.

## Proposed Signaling Pathways

Based on the demonstrated activity of related phloroglucinol compounds, the anti-inflammatory effects of **Iretol** are likely mediated through the inhibition of the NF-κB and MAPK signaling pathways. These pathways are central to the inflammatory response, and their inhibition leads to a reduction in the production of pro-inflammatory mediators.

### NF-κB Signaling Pathway

The NF-κB pathway is a critical regulator of inflammatory gene expression. Its activation is triggered by various stimuli, leading to the transcription of pro-inflammatory cytokines and enzymes like iNOS and COX-2.



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